

# Safe Disposal Protocol for Ru-(R,R)-Ms-DENEB

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## Compound of Interest

Compound Name: *Ru-(R,R)-Ms-DENEB*

Cat. No.: B6290005

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This document provides comprehensive guidance on the proper disposal procedures for the ruthenium complex **Ru-(R,R)-Ms-DENEB** (CAS No. 1333981-86-4)[1], ensuring the safety of laboratory personnel and compliance with environmental regulations. Researchers, scientists, and drug development professionals should adhere to these protocols to minimize risks associated with handling and waste management of this chemical compound.

## Chemical and Physical Properties

A summary of the key quantitative data for **Ru-(R,R)-Ms-DENEB** is presented below. This information is essential for a comprehensive understanding of the compound's characteristics relevant to its safe handling and disposal.

Property	Value
Molecular Formula	C <sub>25</sub> H <sub>29</sub> ClN <sub>2</sub> O <sub>3</sub> RuS
Molecular Weight	574.1 g/mol [1]
Appearance	Powder
Melting Point	> 300 °C (> 572 °F)[2]
Storage Class	11 - Combustible Solids
Water Solubility	No data available

## Personal Protective Equipment (PPE)

Before handling **Ru-(R,R)-Ms-DENEB** for disposal, all personnel must be equipped with the appropriate personal protective equipment. This includes, but is not limited to:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves.
- Respiratory Protection: For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask is recommended.[\[2\]](#)
- Body Protection: A standard laboratory coat.

## Step-by-Step Disposal Procedure

The primary method for the disposal of **Ru-(R,R)-Ms-DENEB** is to treat it as an unused chemical product and transfer it to a licensed and approved waste disposal facility.[\[2\]](#) Do not attempt to neutralize or dispose of this compound down the drain.

- Container Inspection: Ensure the original container holding the **Ru-(R,R)-Ms-DENEB** is securely sealed and not damaged. If the container is compromised, carefully transfer the powder to a new, compatible, and clearly labeled container.
- Labeling: The waste container must be clearly and accurately labeled with the chemical name "**Ru-(R,R)-Ms-DENEB**" and the corresponding CAS number "1333981-86-4".
- Segregation: Store the waste container in a designated, well-ventilated area, segregated from incompatible materials. The safety data sheet indicates that this compound should be kept away from strong oxidizing agents.
- Waste Manifest: Prepare a chemical waste manifest, accurately documenting the contents and quantity of the waste.
- Professional Disposal: Arrange for the collection of the chemical waste by a licensed and certified hazardous waste disposal company. Adhere to all local, state, and federal regulations for the transport and disposal of chemical waste.

In the event of a spill, sweep up the solid material, avoiding dust formation, and place it into a suitable, closed container for disposal.[\[2\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Ru-(R,R)-Ms-DENEB**.

Caption: Disposal workflow for **Ru-(R,R)-Ms-DENEB**.

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## References

- 1. Ru-(R,R)-Ms-DENEB | 1333981-86-4 | Benchchem [benchchem.com]
- 2. geneseo.edu [geneseo.edu]
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